

Application Notes and Protocols: (S)-Baxdrostat In Vitro Assay for CYP11B2 Inhibition

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Compound of Interest

Compound Name: (S)-Baxdrostat

Cat. No.: B12409782

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Abstract

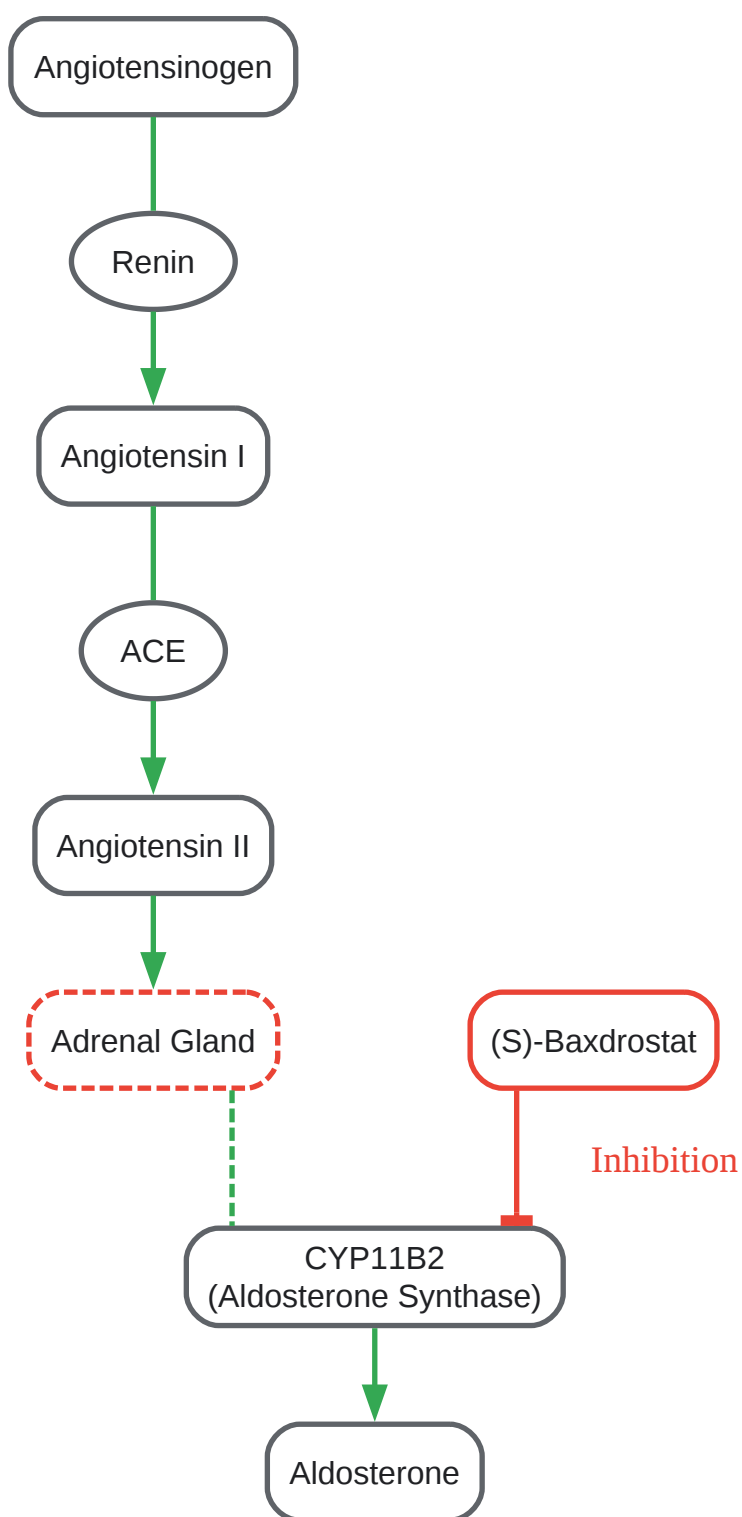
(S)-Baxdrostat, also known as CIN-107 or RO6836191, is a potent and highly selective inhibitor of aldosterone synthase (CYP11B2), a key enzyme in the renin-angiotensin-aldosterone system.[1][2] By targeting CYP11B2, Baxdrostat effectively reduces the production of aldosterone without significantly impacting cortisol synthesis, which is regulated by the homologous enzyme 11 β -hydroxylase (CYP11B1).[1][3][4][5][6] This selectivity minimizes the risk of hormonal side effects.[4] This document provides a detailed protocol for an in vitro assay to determine the inhibitory activity of **(S)-Baxdrostat** on CYP11B2.

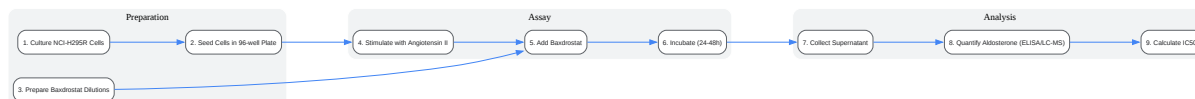
Introduction

Aldosterone synthase (CYP11B2) catalyzes the final steps of aldosterone biosynthesis in the adrenal glands.[1] Elevated aldosterone levels are associated with various cardiovascular and renal diseases, including treatment-resistant hypertension.[3][4] Baxdrostat is a next-generation aldosterone synthase inhibitor designed to offer a targeted therapeutic approach.[1][7] In vitro studies have demonstrated that Baxdrostat is over 100-fold more selective for

CYP11B2 than for CYP11B1.^{[2][6][7][8]} The following protocol outlines a typical in vitro assay to quantify the inhibitory potency of Baxdrostat on CYP11B2.

Signaling Pathway





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